

Application Notes and Protocols: Experimental Design for Sham-Feeding Studies with Devazepide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Devazepide	
Cat. No.:	B1670321	Get Quote

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These application notes provide a comprehensive guide to designing and conducting shamfeeding studies to investigate the role of cholecystokinin (CCK) in satiety, utilizing the selective CCK-1 receptor antagonist, **Devazepide**.

Introduction

Sham-feeding is a powerful experimental technique that allows for the study of orosensory and pre-absorptive signals involved in the regulation of food intake, independent of post-ingestive effects.[1] In this model, animals are surgically fitted with a gastric fistula, which, when open, allows ingested food to drain from the stomach, preventing nutrient absorption and gastric distension.[1][2] This methodology is crucial for isolating the mechanisms of satiety signals that originate from the oral cavity and upper gastrointestinal tract.

Cholecystokinin (CCK) is a key gut hormone released from the small intestine in response to nutrients, particularly fats and proteins.[3][4] It plays a significant role in short-term satiety by activating CCK-1 receptors on vagal afferent nerves, which in turn signal the brain to terminate a meal.

Devazepide is a potent and selective non-peptide antagonist of the CCK-1 receptor. By blocking the action of endogenous or exogenously administered CCK, **Devazepide** allows

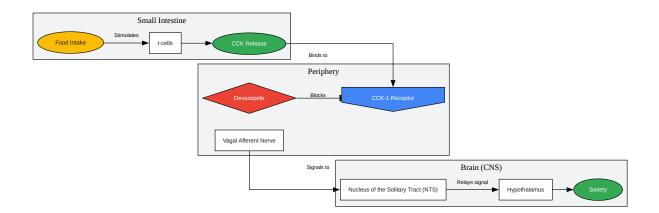


researchers to investigate the specific contribution of the CCK signaling pathway to satiety. In sham-feeding studies, **Devazepide** is used to determine the extent to which CCK mediates the satiating effects of various stimuli.

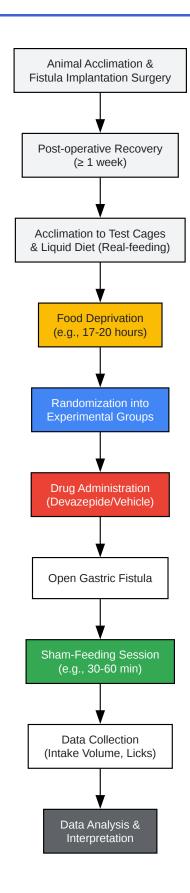
Signaling Pathway of CCK in Satiety and the Action of Devazepide

The signaling pathway of CCK in satiety primarily involves the gut-brain axis. Upon the ingestion of food, particularly fats and proteins, I-cells in the mucosa of the duodenum and jejunum release CCK. CCK then binds to CCK-1 receptors on the vagal afferent fibers in the periphery. This binding initiates a cascade of events that transmit satiety signals to the nucleus of the solitary tract (NTS) in the brainstem. From the NTS, these signals are relayed to higher brain centers, including the hypothalamus, which are involved in the regulation of food intake and energy balance. **Devazepide** acts by competitively binding to these CCK-1 receptors, thereby preventing CCK from exerting its physiological effects and attenuating the satiety signal.









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- To cite this document: BenchChem. [Application Notes and Protocols: Experimental Design for Sham-Feeding Studies with Devazepide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670321#experimental-design-for-sham-feeding-studies-with-devazepide]

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